

# Personal protective equipment for handling Fonadelpar

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## Compound of Interest

Compound Name: Fonadelpar

Cat. No.: B1673531

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## Essential Safety and Handling Protocol: Fonadelpar

Disclaimer: This document provides essential safety and logistical information for handling the potent investigational compound **Fonadelpar**. No official Safety Data Sheet (SDS) for **Fonadelpar** was publicly available at the time of writing. Therefore, the following guidance is based on established best practices for handling potent pharmaceutical compounds (PPCs) and should be supplemented by a compound-specific risk assessment before any handling occurs.<sup>[1]</sup>

## Immediate Safety Recommendations

**Fonadelpar** is a potent, selective peroxisome proliferator-activated receptor  $\delta$  (PPAR $\delta$ ) agonist.<sup>[2][3]</sup> Due to its potency, it must be handled with stringent controls to prevent personnel exposure and environmental contamination. Engineering controls should be the primary method of containment, with Personal Protective Equipment (PPE) serving as a critical secondary barrier.<sup>[4]</sup>

## Engineering Controls

All operations involving **Fonadelpar** powder, such as weighing, aliquoting, and dissolution, must be conducted within a certified containment system.

Control Tier	Equipment	Specifications
Primary Containment	Restricted Access Barrier System (RABS) or Glovebox Isolator	Provides the highest level of operator protection. Recommended for all powder handling operations.[5]
Secondary Containment	Ventilated Laminar Flow Enclosure or Chemical Fume Hood	For handling of dilute solutions (<1 mg/mL). Must have certified single-pass airflow and HEPA filtration on exhaust.
Facility Design	Negative Pressure Rooms	The handling laboratory should be maintained under negative air pressure relative to adjacent areas to prevent contaminant escape.

## Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory for all personnel handling **Fonadelpar**. Donning and doffing procedures must be strictly followed to prevent cross-contamination.

## PPE Requirements for Handling Fonadelpar Powder

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Mandatory. Use with a full facepiece or hood and P100/FFP3 particulate filters.
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer pair every 30 minutes or immediately upon contamination.
Body Protection	Disposable Coveralls	Microporous film (MPF) or Tyvek coveralls with elasticated cuffs and hood.
Eye Protection	Chemical Splash Goggles	Must be worn under the PAPR face shield to ensure a complete seal around the eyes.
Foot Protection	Disposable Shoe Covers	Worn over dedicated laboratory footwear and removed upon exiting the controlled area.

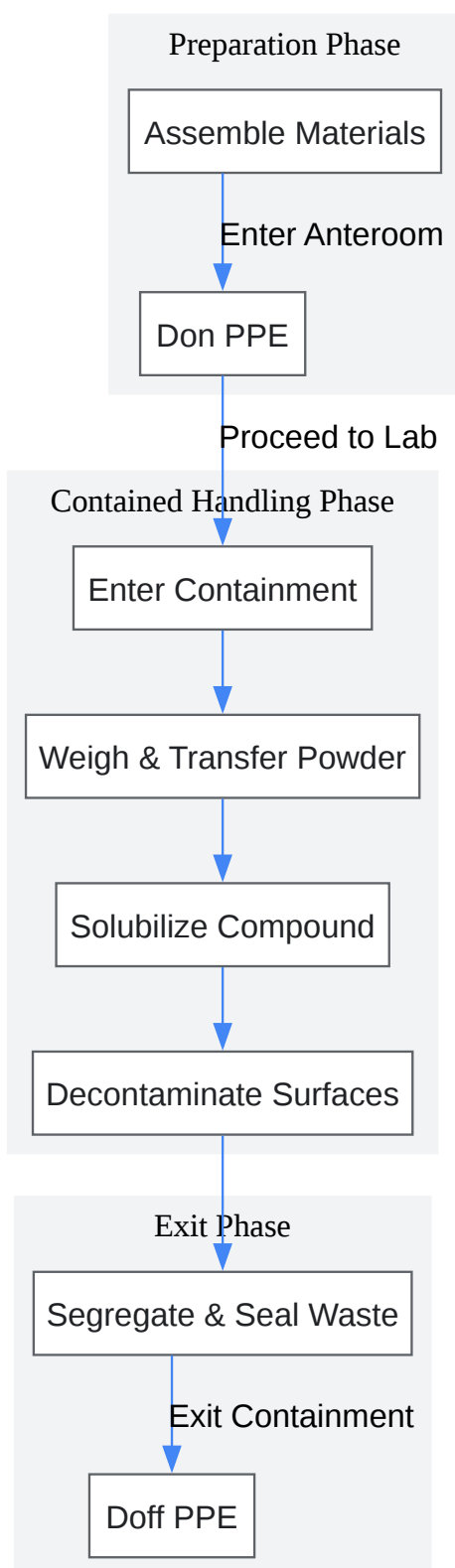
## Procedural Guidance and Experimental Protocols

### Step-by-Step Handling Workflow

This protocol outlines the essential steps for safely preparing a stock solution of **Fonadelpar** from a solid powder.

- Preparation: Assemble all necessary equipment (spatulas, vials, solvent, vortexer) and pre-label all containers. Prepare sealed waste containers for all anticipated waste streams.
- PPE Donning: Don all required PPE in the correct sequence within the designated anteroom.

- **Containment Entry:** Transfer all required materials into the primary containment unit (e.g., glovebox isolator) before commencing work.
- **Weighing and Transfer:** Perform all weighing and powder transfers within the containment unit. Use techniques that minimize dust generation.
- **Solubilization:** Add solvent to the vessel containing the powder. Seal the vessel securely before removing it from the primary containment for vortexing or sonication.
- **Surface Decontamination:** Thoroughly decontaminate all surfaces and equipment inside the containment unit using a validated cleaning agent.
- **Waste Segregation:** Securely seal all waste inside the containment unit before removal for disposal.
- **PPE Doffing:** Remove PPE in the designated doffing area, taking extreme care to avoid self-contamination.



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Diagram 1: High-level workflow for safe handling of **Fonadelpar** powder.

# Spill, Decontamination, and Disposal Plan

## Spill Management

In the event of a spill, immediately evacuate non-essential personnel and alert the area supervisor. Use a pre-assembled spill kit appropriate for potent chemical compounds. All materials used for cleanup must be disposed of as hazardous waste.

## Decontamination Protocol

All non-disposable equipment and surfaces must be decontaminated after use. The industry-accepted standard is to clean surfaces to a level below 1/1000th of the compound's daily dose to prevent cross-contamination. A validated cleaning procedure should be developed and implemented.

## Waste Disposal Plan

The disposal of investigational products must adhere to strict regulatory guidelines to ensure safety and environmental protection.

- Segregation: All waste streams (solid PPE, liquid waste, sharps, contaminated materials) must be segregated into clearly labeled, dedicated hazardous waste containers.
- Containment: Containers must be sealed before removal from the handling area. For **Fonadelpar**, a rigid, screw-top hazardous waste container is recommended.
- Destruction: All **Fonadelpar** waste must be destroyed via high-temperature incineration at an EPA-permitted facility. Do not dispose of via standard laboratory trash or sewer systems.
- Documentation: A certificate of destruction must be obtained from the disposal vendor and retained for regulatory compliance.



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Diagram 2: Cradle-to-grave disposal plan for **Fonadelpar** waste.

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